

# Commercial Suppliers and Availability of Prazosin-d8: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Prazobind-d8

Cat. No.: B564776

[Get Quote](#)

This technical guide provides a comprehensive overview of the commercial availability of Prazosin-d8 for researchers, scientists, and drug development professionals. It includes a summary of suppliers, their product specifications, and a detailed experimental protocol for a common application. Additionally, this guide presents key signaling pathways and experimental workflows through detailed diagrams.

## Commercial Availability of Prazosin-d8

Prazosin-d8, a deuterated analog of Prazosin, is a critical tool in pharmacokinetic and bioanalytical studies, often utilized as an internal standard for the quantification of Prazosin in various biological matrices. A range of chemical suppliers offer Prazosin-d8 with varying specifications. The following table summarizes the offerings from several prominent suppliers.

Supplier	Catalog Number	Purity	Available Quantities	Other Specifications
LGC Standards	TRC-P702327	>95% (HPLC)[1]	1 mg, 2.5 mg, 10 mg[1]	Neat solid, Storage: -20°C[1]
Simson Pharma Ltd.	P1350001	Inquire	Inquire	In-stock, Certificate of Analysis available[2]
VIVAN Life Sciences	VLCS-01425	Inquire	mg, gm, ml[1]	Inquire for details
Daicel Pharma	DCTI-A-129	Inquire	Inquire	Light brown solid, Storage: 2-8°C[3]
MyBioSource	MBS6109414	Inquire	1 mg, 5x1 mg	For Research Use Only
Cayman Chemical	29094	≥99% deuterated forms (d1-d8)[4]	1 mg, 5 mg, 10 mg	Solid, Storage: -20°C[4]
MedChemExpress	HY-B0193S	98.0%	1 mg, 5 mg, 10 mg, 50 mg, 100 mg	White to off-white solid, Storage: -20°C for 3 years[5]
BOC Sciences	B2702-263697	Inquire	1 mg	Inquire for details[6]
BDG Synthesis	Inquire	>98%	10 mg	HCl salt form available[7]

## Experimental Protocol: Quantification of Prazosin in Human Plasma using LC-MS/MS

This section details a representative experimental protocol for the quantification of Prazosin in human plasma utilizing Prazosin-d8 as an internal standard (IS) by Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

## 2.1. Materials and Reagents

- Prazosin reference standard
- Prazosin-d8 internal standard
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

## 2.2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

## 2.3. Sample Preparation

- Thaw frozen human plasma samples at room temperature.
- Spike 50  $\mu$ L of plasma with 10  $\mu$ L of Prazosin-d8 working solution (10 ng/mL) to serve as the internal standard.
- Perform protein precipitation by adding 300  $\mu$ L of methanol to the plasma sample.
- Vortex the mixture for 8 minutes.
- Centrifuge the sample at 5500 x g for 10 minutes.
- Transfer 100  $\mu$ L of the supernatant to a new tube.

- Dilute the supernatant with 200  $\mu$ L of ultrapure water.
- Inject a 4  $\mu$ L aliquot of the final solution into the LC-MS/MS system.

#### 2.4. LC-MS/MS Conditions

- Chromatographic Column: A suitable C18 column (e.g., Waters ACQUITY UPLC® HSS T3).
- Mobile Phase: A gradient of methanol (A) and 0.1% formic acid in water (B).
- Flow Rate: 0.35 mL/min.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Detection: Multiple Reaction Monitoring (MRM).
  - Prazosin transition:  $m/z$  384.2  $\rightarrow$  95.0
  - Prazosin-d8 transition:  $m/z$  392.2  $\rightarrow$  95.0

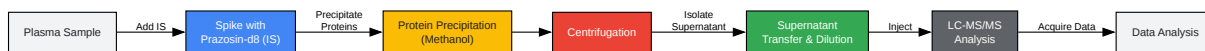
#### 2.5. Data Analysis

- Quantify Prazosin concentrations by calculating the peak area ratio of the analyte to the internal standard.
- Generate a calibration curve using known concentrations of Prazosin spiked into blank plasma.
- Determine the concentration of Prazosin in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

### Experimental Workflow

The following diagram illustrates the key steps in the bioanalytical workflow for the quantification of Prazosin in plasma using Prazosin-d8.

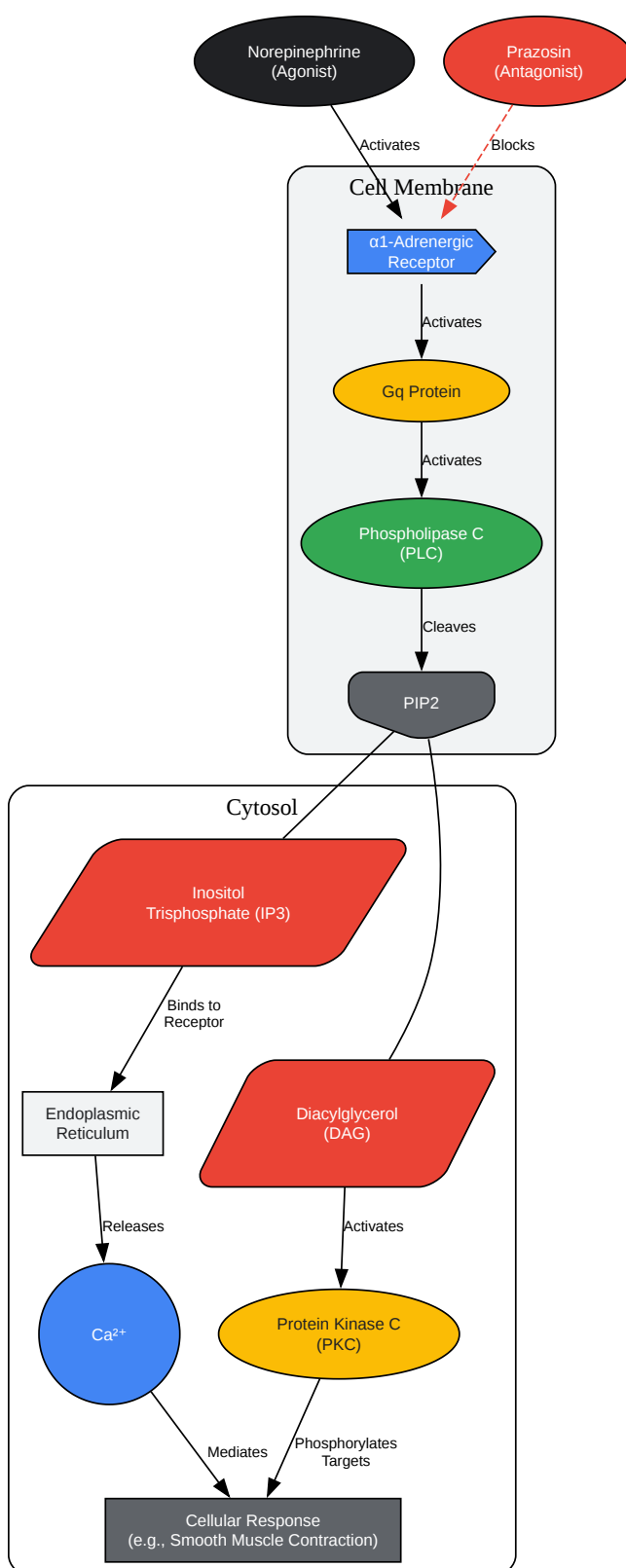


[Click to download full resolution via product page](#)

Bioanalytical workflow for Prazosin quantification.

## Alpha-1 Adrenergic Receptor Signaling Pathway

Prazosin is a selective antagonist of alpha-1 adrenergic receptors. The diagram below depicts the canonical signaling pathway initiated by the activation of these G-protein coupled receptors.



[Click to download full resolution via product page](#)

### $\alpha_1$ -Adrenergic Receptor Signaling Pathway.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. vivanls.com [vivanls.com]
- 2. Prazosin-D8 | CAS No- 1006717-55-0 | Simson Pharma Limited [simsonpharma.com]
- 3. Prazosin -D8 - Daicel Pharma Standards [daicelpharmastandards.com]
- 4. caymanchem.com [caymanchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Prazosin-[d8] – Bioquote [bioquote.com]
- 7. bdg.co.nz [bdg.co.nz]
- To cite this document: BenchChem. [Commercial Suppliers and Availability of Prazosin-d8: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564776#commercial-suppliers-and-availability-of-prazobind-d8]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)